

# Application Notes and Protocols for 3-Isoxazol-5-ylpiperidine Hydrochloride

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## Compound of Interest

Compound Name: *3-Isoxazol-5-ylpiperidine hydrochloride*

Cat. No.: *B1413411*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the available data and suggested protocols for the preclinical investigation of **3-Isoxazol-5-ylpiperidine hydrochloride**. Due to the limited publicly available information on this specific compound, the following recommendations are largely based on studies of structurally related isoxazole-piperidine derivatives. Researchers should exercise caution and perform dose-escalation and toxicity studies to establish a safe and effective dose for their specific experimental models.

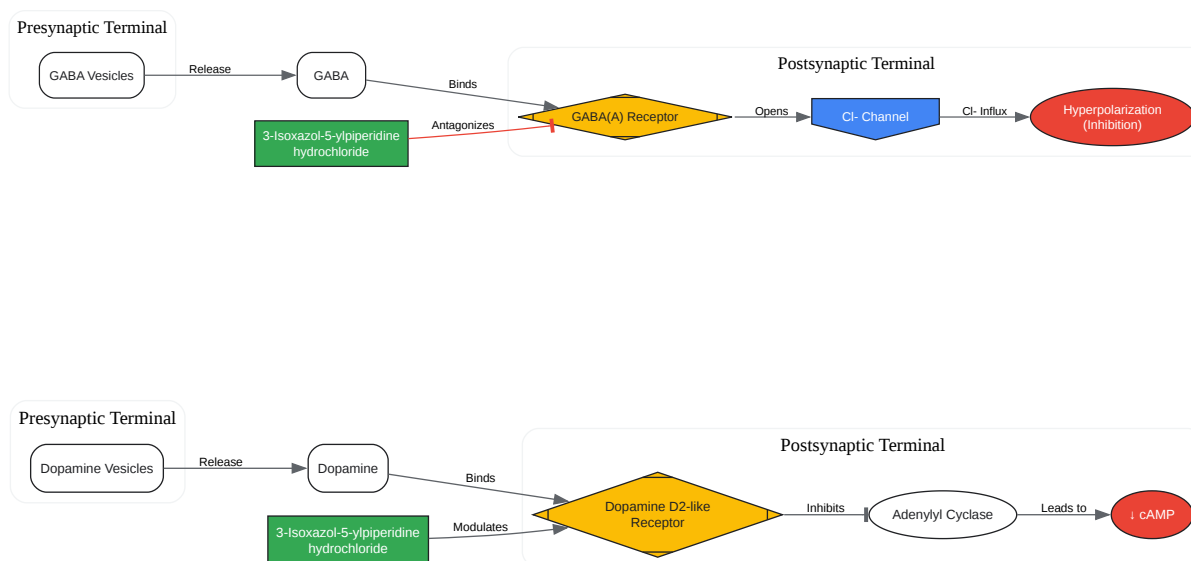
## Physicochemical Properties

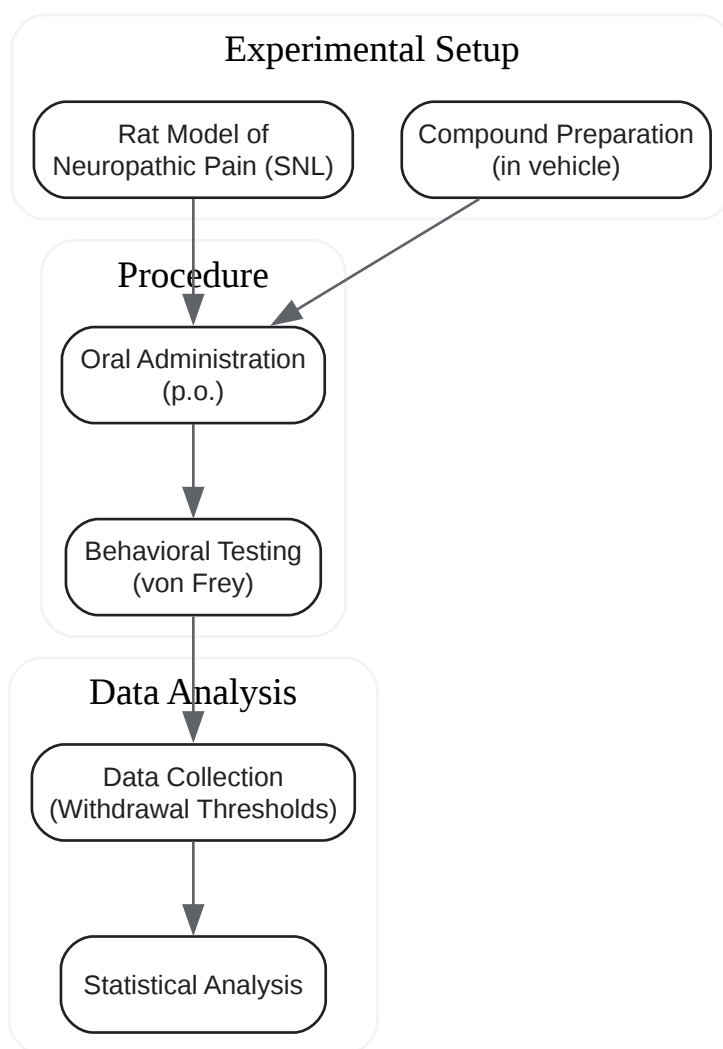
Property	Value	Source
Molecular Formula	$C_8H_{12}N_2O \cdot HCl$	Vendor Information
Molecular Weight	188.65 g/mol (hydrochloride salt)	Vendor Information
Appearance	White to off-white solid	General Knowledge
Solubility	Soluble in water and polar organic solvents	Inferred from hydrochloride salt form

## Postulated Biological Activities and Signaling Pathways

Based on the pharmacology of structurally similar compounds, **3-Isloxazol-5-ylpiperidine hydrochloride** is hypothesized to interact with several key signaling pathways in the central nervous system. The isoxazole-piperidine moiety is a common scaffold in compounds targeting GABA and dopamine receptors, as well as ion channels.

One potential mechanism of action is the modulation of GABAergic neurotransmission. Structurally related compounds, such as 5-(4-piperidyl)isoxazol-3-ol, have been identified as GABA(A) receptor antagonists[1]. Antagonism of GABA(A) receptors would lead to a reduction in inhibitory neurotransmission, resulting in a net excitatory effect.





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## References

- 1. A novel class of potent 3-isoxazolol GABA(A) antagonists: design, synthesis, and pharmacology - PubMed [pubmed.ncbi.nlm.nih.gov]

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